

Protocol for assessing Relicpixant efficacy in vivo

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Compound of Interest

Compound Name: Relicpixant

Cat. No.: B15584455

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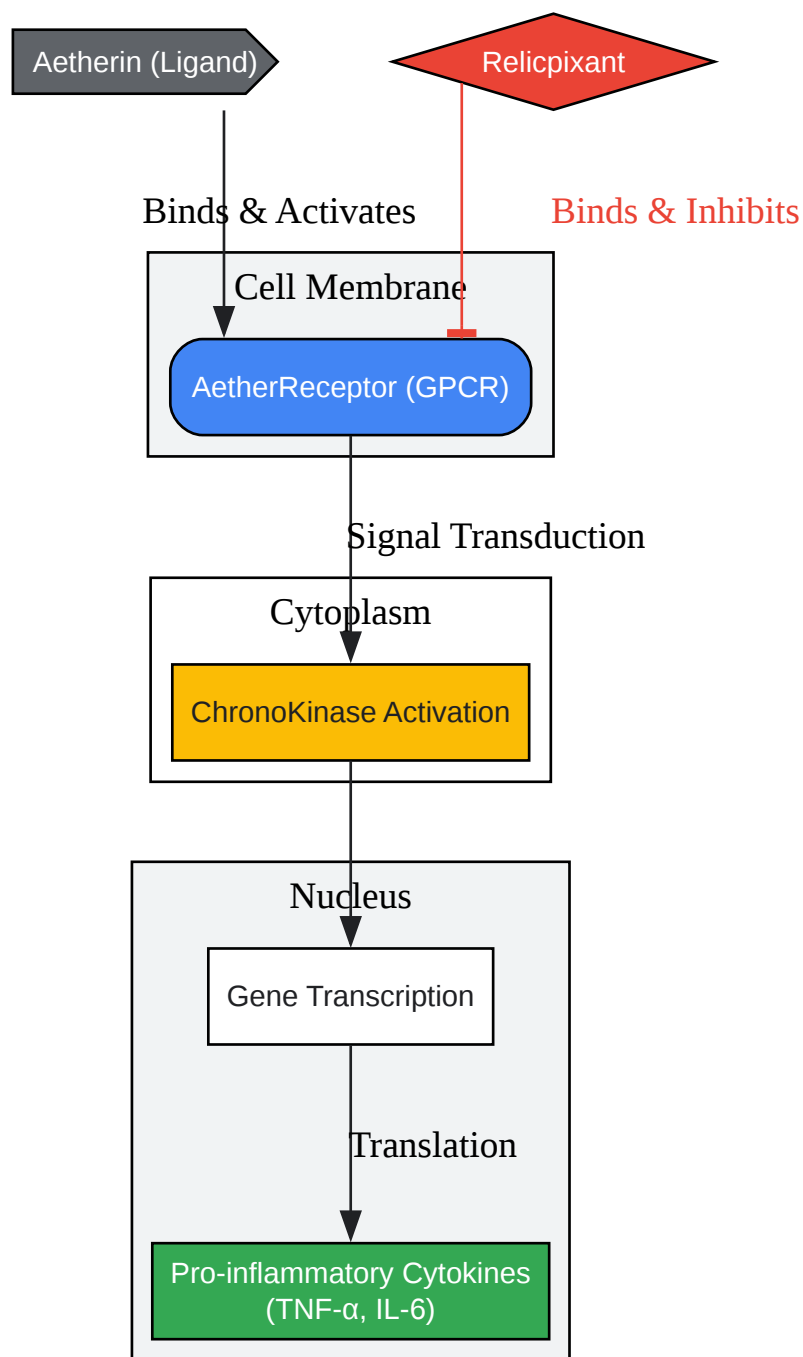
Application Notes & Protocols

Topic: Protocol for Assessing **Relicpixant** Efficacy in Vivo

Abstract: This document provides a detailed protocol for evaluating the in vivo efficacy of **Relicpixant**, a selective antagonist of the AetherReceptor, in a preclinical model of rheumatoid arthritis. The AetherReceptor is a novel G-protein coupled receptor (GPCR) that, upon activation by its ligand Aetherin, initiates the ChronoKinase signaling cascade, leading to the production of pro-inflammatory cytokines. This protocol outlines the use of the collagen-induced arthritis (CIA) mouse model, detailing methods for disease induction, therapeutic intervention, and endpoint analysis.

Relicpixant Signaling Pathway

Relicpixant is a competitive antagonist of the AetherReceptor. It binds to the receptor and prevents the downstream signaling cascade initiated by the natural ligand, Aetherin. This cascade involves the activation of ChronoKinase, which in turn promotes the transcription of key pro-inflammatory cytokines such as TNF- α and IL-6, driving inflammatory responses.



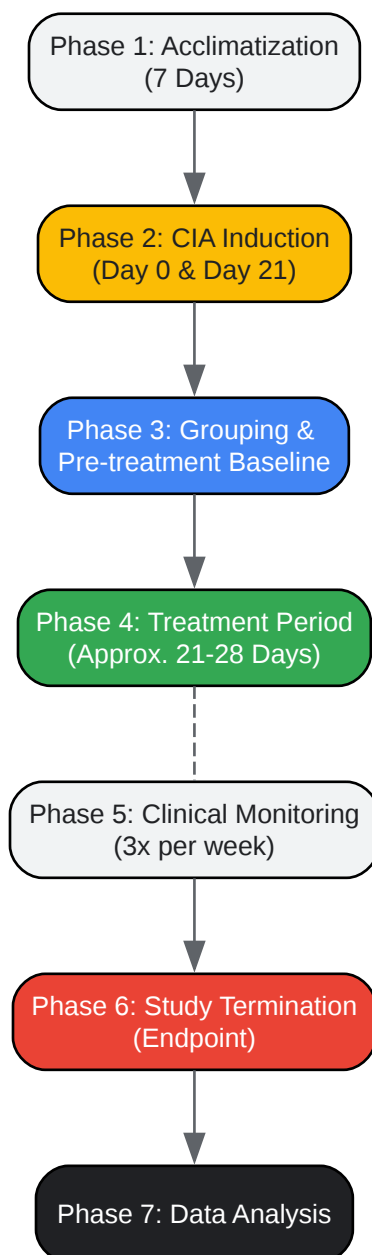
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Caption: **Relicpixant** mechanism of action.

In Vivo Efficacy Assessment Workflow

The following diagram outlines the general experimental workflow for assessing the efficacy of **Relicpixant** in the Collagen-Induced Arthritis (CIA) mouse model. The study progresses from

animal acclimatization and disease induction through the treatment period and concludes with terminal sample collection and analysis.



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